

# Essential Safety and Operational Guidance for Handling Phortress

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## Compound of Interest

Compound Name: Phortress

Cat. No.: B1677703

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of investigational compounds like **Phortress** is paramount. This document provides immediate and essential safety protocols, operational procedures, and disposal plans to minimize risk and ensure laboratory best practices.

Chemical Identification:

Name	Synonyms	CAS Number	Molecular Formula	Molecular Weight
Phortress	NSC 710305; NSC710305	328087-38-3	C <sub>20</sub> H <sub>25</sub> Cl <sub>2</sub> FN <sub>4</sub> OS	459.41

## Hazard Identification and First Aid

**Phortress** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. While some safety data sheets (SDS) state it is not classified as a hazardous substance, it is crucial to handle it with care due to its cytotoxic potential as an apoptosis stimulant in cancer cells[2].

First Aid Measures:

Exposure Route	First Aid Procedure
Ingestion	If swallowed, call a POISON CENTER or doctor immediately if you feel unwell <sup>[1]</sup> . Rinse mouth <sup>[1]</sup> . Do NOT induce vomiting.
Eye Contact	Rinse opened eye for several minutes under running water. Remove contact lenses if present and easy to do. Seek medical attention.
Skin Contact	Remove contaminated clothing and rinse skin thoroughly with plenty of water. Generally, the product does not irritate the skin, but it is best to wash after handling.
Inhalation	Move the person to fresh air. If breathing is difficult, provide respiratory support and seek medical attention.

## Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **Phortress** to prevent exposure.

Protection Type	Recommended PPE	Specifications
Eye Protection	Safety glasses with side shields or goggles.	
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Do not use latex gloves as they may not be chemical resistant.
Body Protection	Laboratory coat or impervious clothing.	Ensure full coverage.
Respiratory Protection	Use in a well-ventilated area. A respirator may be necessary if handling large quantities or if there is a risk of aerosol formation.	

## Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **Phortress** and ensuring a safe laboratory environment.

### Handling Procedures:

- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in the handling area.
- Wash hands thoroughly after handling.
- Avoid the formation of dust and aerosols.

### Storage Conditions:

- Store in a tightly sealed container in a cool, well-ventilated area.
- Recommended long-term storage is at -20°C.

- Keep away from strong acids, bases, and oxidizing agents.

## Spill and Disposal Procedures

In the event of a spill, immediate and appropriate action is necessary to prevent contamination.

Spill Response:

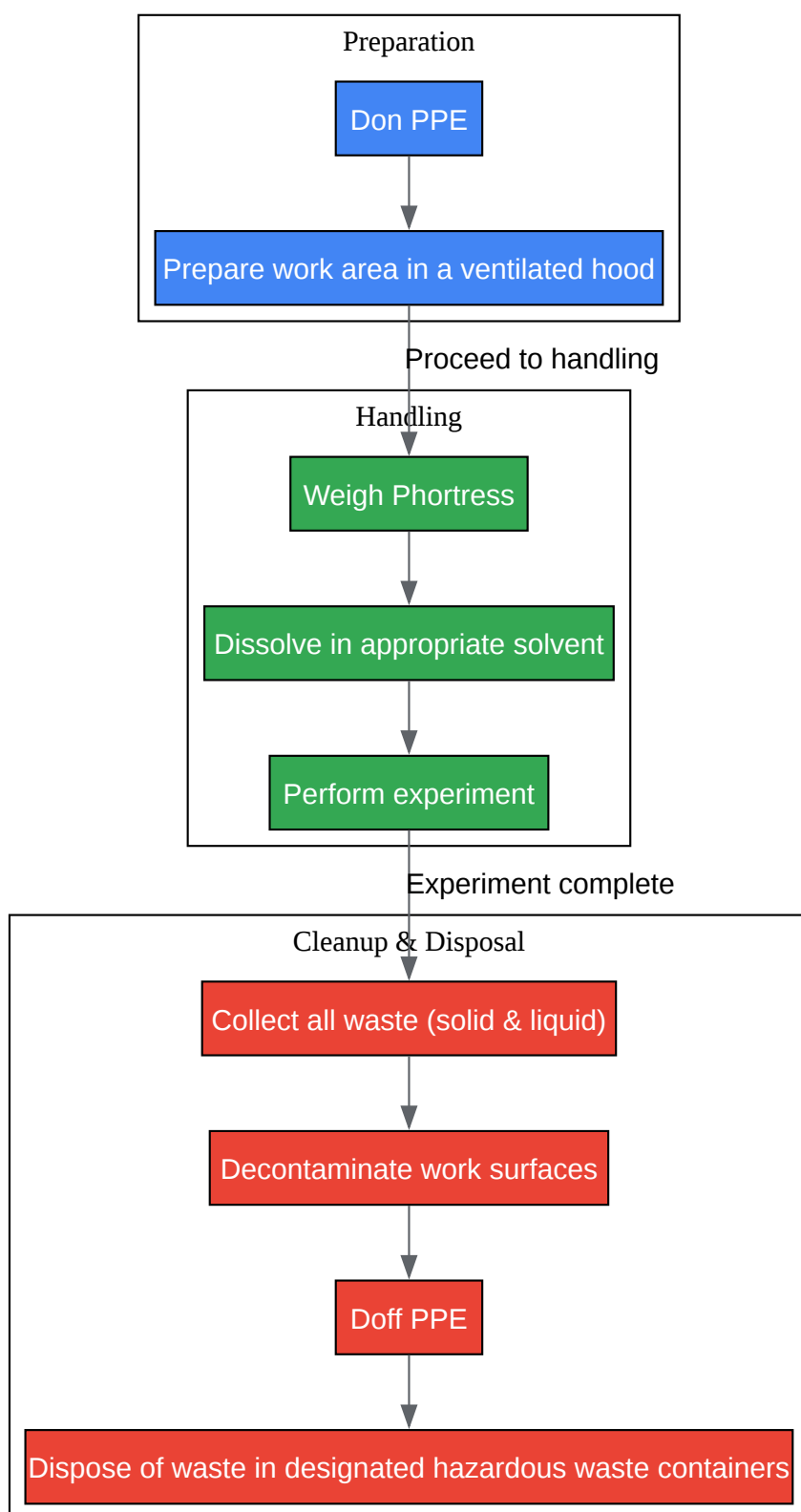
- Evacuate the area.
- Wear appropriate PPE.
- Collect the spillage. For solid spills, avoid creating dust. For liquid spills, absorb with an inert material.
- Place the collected material in a sealed container for disposal.
- Clean the spill area thoroughly.

Disposal Plan: All waste materials, including unused **Phortress**, contaminated labware, and PPE, must be disposed of as hazardous waste.

- Unused Product: Dispose of contents and container to an approved waste disposal plant. Do not release into the environment.
- Contaminated Materials: Collect all contaminated items (e.g., gloves, wipes, vials) in a designated, sealed hazardous waste container.
- Follow all local, state, and federal regulations for hazardous waste disposal.

## Experimental Workflow for Handling Phortress

The following diagram outlines the standard workflow for handling **Phortress** in a laboratory setting, from preparation to disposal.



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## References

- 1. Phortress[328087-38-3]MSDS [dcchemicals.com]
- 2. medkoo.com [medkoo.com]
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